

6-Aldehydoisophiopogonone A: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 6-Aldehydoisophiopogonone A

Cat. No.: B15586361

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Introduction

6-Aldehydoisophiopogonone A is a naturally occurring homoisoflavanoid, a class of organic compounds characterized by a 16-carbon skeleton. It is primarily isolated from the roots of *Ophiopogon japonicus* (L.f) Ker-Gawl, a plant used extensively in traditional Chinese medicine for treating a variety of ailments including inflammation and cardiovascular diseases. Recent scientific interest in homoisoflavanoids from *Ophiopogon japonicus* has revealed their potential as sources of bioactive molecules with significant therapeutic promise. This technical guide provides a comprehensive literature review of **6-Aldehydoisophiopogonone A**, summarizing its chemical properties, exploring its potential biological activities based on related compounds, and detailing relevant experimental protocols for its study.

Chemical Properties

6-Aldehydoisophiopogonone A is distinguished by its unique chemical structure. A summary of its key chemical identifiers is provided in the table below.

Property	Value
Chemical Name	6-Aldehydoisophiopogonone A
CAS Number	112500-90-0
Molecular Formula	C ₁₉ H ₁₄ O ₇
Molecular Weight	354.31 g/mol
Class	Homoisoflavonoid
Source	Ophiopogon japonicus, Glycyrrhiza glabra

Biological Activities

While direct and extensive research on the biological activities of **6-Aldehydoisophiopogonone A** is limited in the currently available scientific literature, the broader class of homoisoflavonoids from *Ophiopogon japonicus* has demonstrated significant pharmacological potential. This section summarizes the known and potential biological activities, drawing inferences from closely related compounds where specific data for **6-Aldehydoisophiopogonone A** is not yet available.

Anti-inflammatory Activity

Homoisoflavonoids isolated from *Ophiopogon japonicus* have been shown to possess potent anti-inflammatory properties. Studies on various compounds from this plant have demonstrated the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated murine microglial cells (BV-2). For instance, several homoisoflavonoids exhibited significant inhibitory effects on NO production with IC₅₀ values ranging from 5.1 to 20.1 μM[1]. Although the specific activity of **6-Aldehydoisophiopogonone A** has not been reported, it is plausible that it shares this anti-inflammatory potential. The mechanism is likely mediated through the downregulation of pro-inflammatory signaling pathways.

Anticancer Activity

The anticancer potential of homoisoflavonoids from *Ophiopogon japonicus* is an emerging area of research. A methanol extract of *O. japonicus* tubers, rich in homoisoflavonoids, displayed strong cytotoxicity against human lung cancer cell lines[2]. One specific homoisoflavanone,

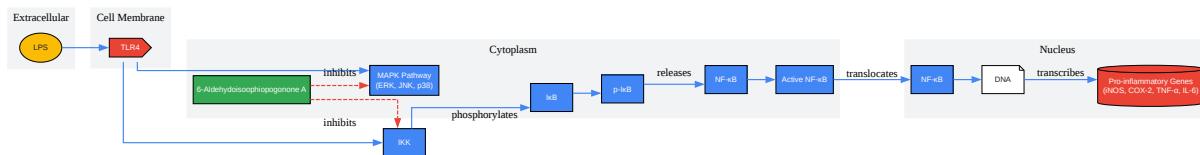
Homoisopogon A, demonstrated potent cytotoxic effects against human lung adenocarcinoma (LU-1), human epidermoid carcinoma (KB), and human melanoma (SK-Mel-2) cancer cells, with IC₅₀ values ranging from 0.51 to 0.66 μ M[2]. Furthermore, a study on various extracts and compounds from Ophiopogon japonicus highlighted the significant anticancer potential of homoisoflavonoids against A2780 human ovarian cancer cells[3][4]. While direct cytotoxic data for **6-Aldehydoisophiopogonone A** is not available, these findings suggest that it warrants investigation as a potential anticancer agent. The underlying mechanisms may involve the induction of apoptosis and cell cycle arrest.

Antibacterial Activity

A study has identified **6-Aldehydoisophiopogonone A** in the hexane extract of Glycyrrhiza glabra and reported its antibacterial activity against multidrug-resistant *Staphylococcus aureus*, showing a zone of inhibition of 10 ± 0.2 mm.

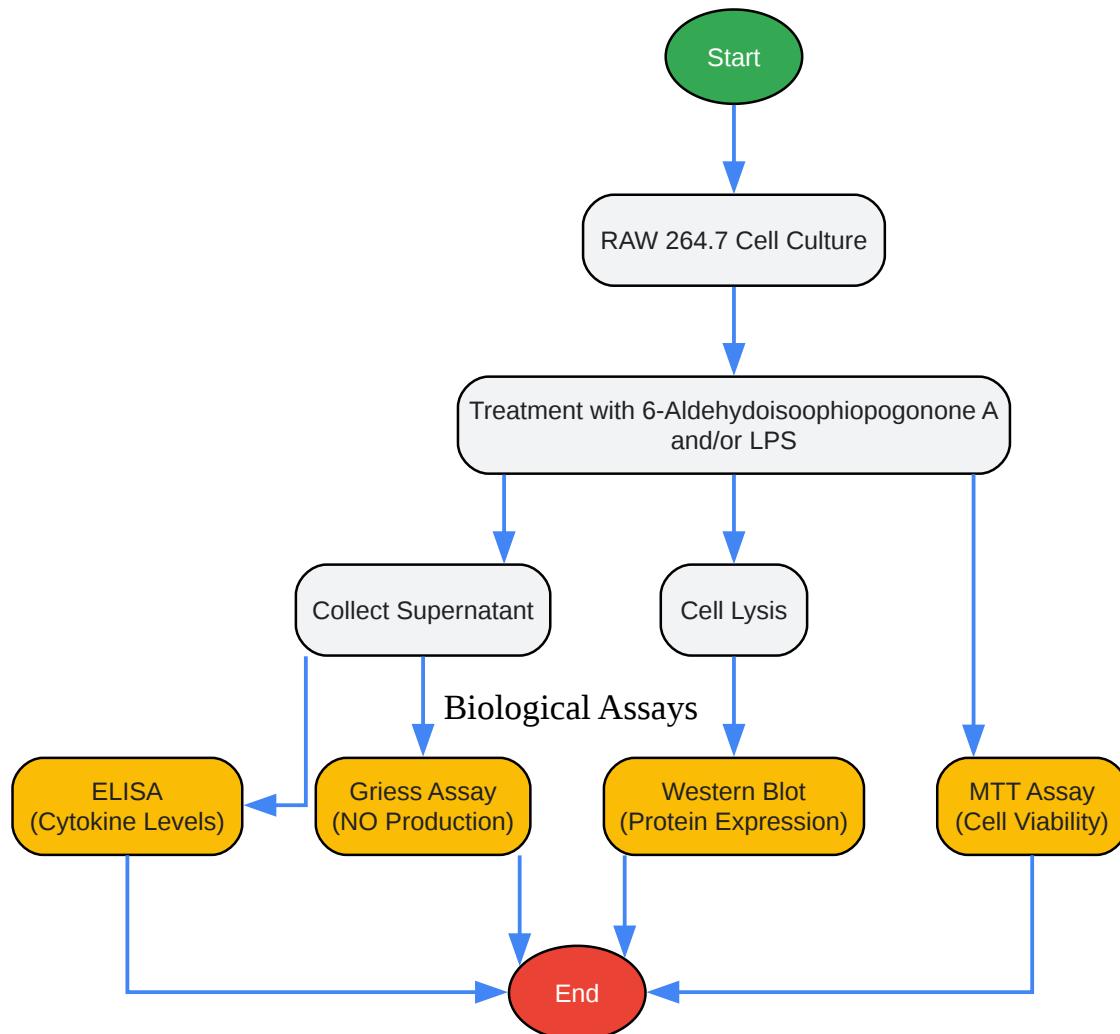
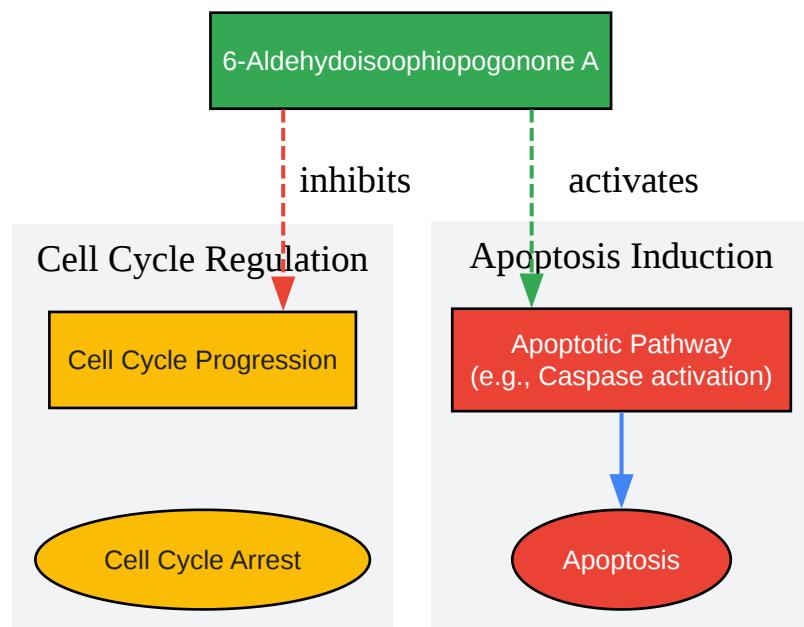
Putative Signaling Pathways

Based on the activities of related homoisoflavonoids, **6-Aldehydoisophiopogonone A** may exert its biological effects through the modulation of key cellular signaling pathways.



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Caption: Putative anti-inflammatory signaling pathway of **6-Aldehydoisophiopogonone A**.



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